

Personal protective equipment for handling tert-Butyl L-proline hydrochloride

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Compound of Interest

Compound Name: *tert-Butyl L-proline hydrochloride*

Cat. No.: B554961

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Essential Safety and Handling Guide for tert-Butyl L-proline hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **tert-Butyl L-proline hydrochloride**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risks and promoting a secure laboratory environment.

Chemical Hazards:

tert-Butyl L-proline hydrochloride is a chemical that poses several hazards. It is known to cause skin irritation and serious eye irritation.[1][2][3] In addition, it may cause respiratory irritation.[1][2] This substance is also very toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **tert-Butyl L-proline hydrochloride**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles or Face Shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin	Chemical-resistant Gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for degradation before use.
Lab Coat/Protective Clothing	Wear a lab coat and appropriate protective clothing to prevent skin exposure.[5]	
Respiratory	Respirator	Required when dust is generated.[2] A respirator with a type ABEK (EN14387) filter is recommended. Use in a well-ventilated area or with local exhaust ventilation.[2][6]

Operational Plan

A systematic approach to handling **tert-Butyl L-proline hydrochloride** is essential for safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area.[2][4][5]
- Keep the container tightly closed to prevent moisture absorption as the material is hygroscopic.[2][4]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[2][4]
- Consider storing under an inert gas.[2]

2. Handling and Use:

- Ensure that an eyewash station and safety shower are readily accessible.[4]
- Handle only in a well-ventilated area, preferably in a chemical fume hood, especially when dust may be generated.[2][4]
- Avoid all personal contact, including inhalation of dust.[6]
- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Minimize dust generation and accumulation.[4]

3. Accidental Release Measures:

- Minor Spills: Clean up spills immediately.[6] Sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[4][5]
- Major Spills: Evacuate the area and alert emergency personnel.[6] Wear appropriate PPE and contain the spill. Prevent the substance from entering drains.[4]

4. First Aid Procedures:

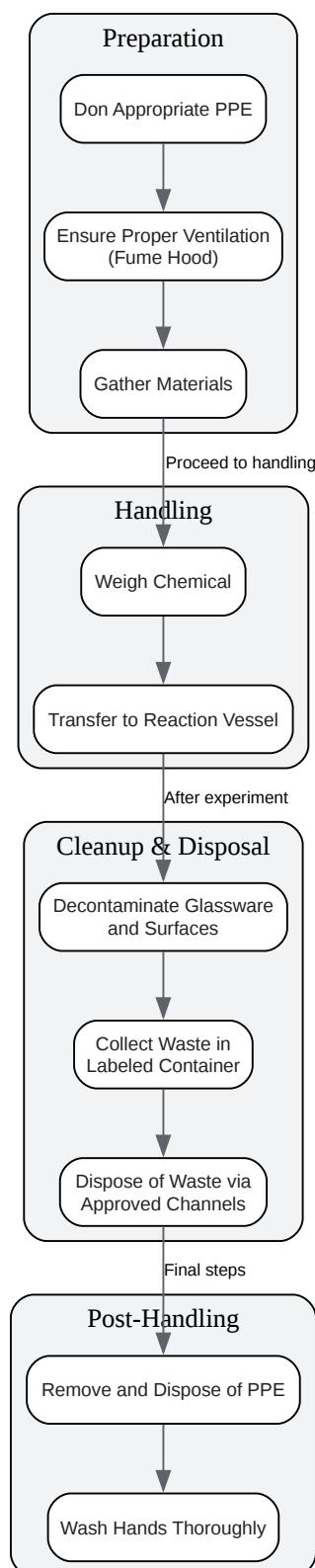
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention, including from an ophthalmologist.[2]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[4][5] Remove all contaminated clothing.[2] If skin irritation occurs, get medical advice.[3]
- Inhalation: Move the affected person to fresh air.[4][5] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water and drink plenty of water.[5] Seek immediate medical attention.

Disposal Plan

All waste containing **tert-Butyl L-proline hydrochloride** must be handled as hazardous waste.

- Waste Collection: Collect waste material in its original container or a suitable, labeled, and sealed container. Do not mix with other waste.[\[2\]](#)
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[2\]](#)
- Environmental Protection: Do not allow the chemical to be released into the environment.[\[4\]](#)

Workflow for Handling **tert-Butyl L-proline hydrochloride**

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